

# Application Notes and Protocols for Florfenicol Extraction from Animal Tissues

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## Compound of Interest

Compound Name: *ent-Florfenicol Amine-d3*

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## Introduction

Florfenicol is a broad-spectrum synthetic antibiotic extensively used in veterinary medicine to treat and control bacterial infections in livestock and aquaculture.[1][2] Monitoring its residue levels in animal-derived food products is crucial for ensuring consumer safety and adhering to regulatory standards.[1] The European Union has set maximum residue limits (MRLs) for the sum of florfenicol and its metabolite, florfenicol amine, in various poultry tissues, including muscle, skin and fat, kidney, and liver.[3] This document provides detailed protocols for the extraction of florfenicol and its primary metabolite, florfenicol amine, from animal tissues using various established methods, including Liquid-Liquid Extraction (LLE), Solid-Phase Extraction (SPE), and QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe).

## Quantitative Data Summary

The efficiency of florfenicol extraction is influenced by the chosen method and the tissue matrix. The following tables summarize key quantitative data from various studies, providing a comparative overview of recovery rates, limit of detection (LOD), and limit of quantification (LOQ).

Table 1: Recovery Rates of Florfenicol and Florfenicol Amine (%)

| Tissue                    | Extraction Method                             | Florfenicol Recovery (%) | Florfenicol Amine Recovery (%) | Reference |
|---------------------------|-----------------------------------------------|--------------------------|--------------------------------|-----------|
| Bovine Muscle             | Solid-Supported<br>Liquid Extraction<br>& SPE | 93 - 104                 | 93 - 104                       | [4][5]    |
| Bovine Liver              | Solid-Supported<br>Liquid Extraction<br>& SPE | 93 - 104                 | 93 - 104                       | [4][5]    |
| Eel Muscle                | Solid-Supported<br>Liquid Extraction<br>& SPE | 93 - 104                 | 93 - 104                       | [4][5]    |
| Poultry Tissue            | Subcritical Water<br>Extraction               | 86.8 - 101.5             | 86.8 - 101.5                   | [6]       |
| Broiler Chicken<br>Claws  | Liquid Extraction                             | 88.91 - 115.83           | 88.91 - 115.83                 | [3]       |
| Broiler Chicken<br>Muscle | Liquid Extraction                             | 87.08 - 104.66           | -                              | [3]       |
| Broiler Chicken<br>Liver  | Liquid Extraction                             | 95.35 - 112.83           | -                              | [3]       |
| Fish Muscle               | Liquid<br>Chromatography                      | 99 - 107                 | 94 - 100                       | [7]       |
| Tilapia Muscle            | QuEChERS                                      | 70 - 79                  | 62 - 69                        | [8]       |
| Various Animal<br>Tissues | QuEChERS LC-<br>MS/MS                         | 64.26 - 116.51           | 74.70 - 107.36                 | [9]       |

Table 2: Limits of Detection (LOD) and Quantification (LOQ) of Florfenicol and Florfenicol Amine

| Analyte           | Tissue                         | Method                       | LOD               | LOQ                                        | Reference            |
|-------------------|--------------------------------|------------------------------|-------------------|--------------------------------------------|----------------------|
| Florfenicol       | Poultry Tissue                 | Subcritical Water Extraction | 0.03 - 0.5 µg/kg  | 0.1 - 2.0 µg/kg                            | <a href="#">[6]</a>  |
| Florfenicol Amine | Poultry Tissue                 | Subcritical Water Extraction | 0.03 - 0.5 µg/kg  | 0.1 - 2.0 µg/kg                            | <a href="#">[6]</a>  |
| Florfenicol       | Broiler Chicken Muscle & Liver | LC-MS/MS                     | 20 µg/kg          | 25.2 µg/kg (Muscle),<br>22.1 µg/kg (Liver) | <a href="#">[3]</a>  |
| Florfenicol Amine | Broiler Chicken Muscle & Liver | LC-MS/MS                     | 20 µg/kg          | 25.4 µg/kg (Muscle),<br>22.6 µg/kg (Liver) | <a href="#">[3]</a>  |
| Florfenicol       | Fish Muscle                    | HPLC-UV                      | -                 | 0.044 µg/g                                 | <a href="#">[10]</a> |
| Florfenicol       | Tilapia Muscle                 | QuEChERS                     | 0.0625 µg/g       | 0.125 µg/g                                 | <a href="#">[8]</a>  |
| Florfenicol Amine | Tilapia Muscle                 | QuEChERS                     | 0.125 µg/g        | 0.25 µg/g                                  | <a href="#">[8]</a>  |
| Florfenicol       | Various Animal Tissues         | QuEChERS LC-MS/MS            | 0.005 - 3.1 µg/kg | 0.02 - 10.4 µg/kg                          | <a href="#">[9]</a>  |
| Florfenicol Amine | Various Animal Tissues         | QuEChERS LC-MS/MS            | 0.005 - 3.1 µg/kg | 0.02 - 10.4 µg/kg                          | <a href="#">[9]</a>  |
| Florfenicol       | European Seabass Muscle        | HPLC                         | 0.03 µg/g         | 0.05 µg/g                                  | <a href="#">[11]</a> |
| Florfenicol Amine | European Seabass               | HPLC                         | 0.03 µg/g         | 0.05 µg/g                                  | <a href="#">[11]</a> |

Muscle

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## Experimental Protocols

Herein, we provide detailed methodologies for three common florfenicol extraction techniques from animal tissues.

### Protocol 1: Liquid-Liquid Extraction (LLE) for Chicken Tissues

This protocol is adapted from a method for the extraction of florfenicol and florfenicol amine from broiler chicken claws, muscle, and liver.[\[3\]](#)

#### 1. Sample Preparation:

- Weigh  $2 \pm 0.02$  g of homogenized tissue into a 50 mL polypropylene tube.
- Fortify with an internal standard, such as chloramphenicol-d5 (CAF-d5), at a concentration of 40 ng/g.[\[3\]](#)

#### 2. Extraction:

- Add HPLC-grade water and acetone to the sample.
- Use dichloromethane for the clean-up stage.[\[3\]](#) For muscle tissue, use 5 mL of water and 5 mL of dichloromethane.[\[3\]](#)
- Agitate the mixture and centrifuge to separate the layers.

#### 3. Clean-up:

- The reconstituted sample should be mixed with 1 mL of hexane, agitated for 5 minutes, and centrifuged again for 5 minutes at  $4000\times$  g.[\[3\]](#)
- Recover 700  $\mu$ L of the sample, transfer it to an Eppendorf tube, and centrifuge for 10 minutes at  $17,000\times$  g.[\[3\]](#)

#### 4. Final Preparation:

- Filter the sample through a 0.22- $\mu$ m PVDF membrane filter and transfer to a glass vial for analysis.[3]

#### 5. Instrumental Analysis:

- Analyze the extracted sample using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).



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